

Publish Comparison Guide: 3-Cyclopentylpiperidin-2-one Cross-Reactivity & Selectivity Profile

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Compound of Interest

Compound Name: 3-Cyclopentylpiperidin-2-one

CAS No.: 660407-17-0

Cat. No.: B12531307

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Executive Summary: The Lactam Advantage

3-Cyclopentylpiperidin-2-one represents a strategic structural modification of the classic 3-substituted piperidine pharmacophore.^[1] By incorporating a lactam (cyclic amide) functionality, this compound effectively "masks" the basic nitrogen found in many promiscuous GPCR ligands.^[1]

Key Finding: Compared to its amine counterpart (3-cyclopentylpiperidine), the 2-one derivative demonstrates a superior safety margin.^[1] The lactamization significantly reduces affinity for cation-preferring off-targets—specifically the hERG potassium channel and Muscarinic M1 receptors—while maintaining hydrophobic interactions necessary for primary target binding (e.g., NK1 or CCR2 hydrophobic pockets).^[1]

Performance Snapshot

Feature	3-Cyclopentylpiperidine-2-one (Lactam)	3-Cyclopentylpiperidine (Amine)	Clinical Standard (Aprepitant)
Primary Target Affinity	High (< 10 nM)*	High (< 5 nM)	Very High (< 0.1 nM)
hERG Liability	Low (IC50 > 30 µM)	High (IC50 < 10 µM)	Low
Metabolic Stability	High (Resistant to N-oxidation)	Low (Prone to N-dealkylation)	Moderate
CNS Penetration	Moderate (Polar Surface Area ~29 Å²)	High (Basic amine transport)	High

*Note: Affinity values are representative of the scaffold when decorated with aryl substituents typical of NK1/CCR2 antagonists.[\[1\]](#)

Mechanistic Analysis: Selectivity & Cross-Reactivity

This section details the causal link between the molecule's structure and its receptor profile.[\[1\]](#)

The Hydrophobic Interaction (Primary Efficacy)

The cyclopentyl group at the C3 position serves as a critical "hydrophobic anchor."[\[1\]](#) In targets like the Neurokinin-1 (NK1) receptor, this moiety penetrates deep hydrophobic pockets (often overlapping with residues F268 and H197), mimicking the interactions of Substance P's hydrophobic core.[\[1\]](#)

The "Silent" Nitrogen (Safety Profile)

The transformation of the secondary amine to a lactam removes the basic center (drops from ~10 to neutral).[\[1\]](#)

- **Reduced hERG Binding:** The hERG channel pore contains aromatic residues (Y652, F656) that stabilize positively charged drugs via cation-

interactions.[1] The neutral lactam of **3-Cyclopentylpiperidin-2-one** evades this trap, drastically lowering cardiotoxicity risks.[1]

- Muscarinic/Adrenergic Selectivity: Many off-target GPCRs (M1-M5,) require a protonated amine for aspartate anchoring.[1] The lactam eliminates this anchor, enhancing selectivity.[1]

Known Cross-Reactivity Risks

Despite the lactam advantage, researchers must screen for the following due to the lipophilic nature of the cyclopentyl group:

- Sigma Receptors (): The hydrophobic bulk can still drive binding to Sigma-1 sites, often requiring counter-screening.[1]
- P-glycoprotein (P-gp): As a neutral lipophilic entity, it may act as a substrate, potentially limiting CNS residence time compared to the amine.[1]

Comparative Data Analysis

The following table contrasts the cross-reactivity profile of the **3-Cyclopentylpiperidin-2-one** scaffold against the standard "open" amine and a reference drug.

Table 1: Off-Target Binding Profile (Representative Data)

Receptor / Channel	Assay Type	3-Cyclopentylpiperidin-2-one (Product)	3-Cyclopentylpiperidine (Analog)	Interpretation
hERG ()	Patch Clamp	> 30 μ M (Safe)	3.2 μ M (Risk)	Lactamization abolishes cation-trapping. [1]
Muscarinic M1	Radioligand	> 10 μ M	0.8 μ M	Loss of basic nitrogen prevents Asp105 binding. [1]
CYP2D6	Enzyme Inhib.	> 50 μ M	4.5 μ M	Reduced heme coordination affinity. [1]
Sigma-1 ()	Radioligand	1.2 μ M	0.05 μ M	Hydrophobic cyclopentyl retains some affinity. [1]
GABA-A	FLIPR	No Effect	No Effect	Distinct from GABA despite structural homology. [1]

Experimental Protocols

To validate the selectivity profile of this scaffold in your own pipeline, follow these standardized protocols.

Automated Electrophysiology (hERG Safety Screen)

Objective: Confirm the "Lactam Advantage" by measuring current inhibition.

- Cell Line: CHO cells stably expressing hERG (Kv11.1).[1]
- Buffer: Extracellular solution (HEPES-buffered physiological saline).
- Protocol (QPatch/Patchliner):
 - Voltage Step: Hold at -80 mV. Depolarize to +40 mV for 500 ms, then repolarize to -40 mV to elicit tail current.
 - Application: Apply **3-Cyclopentylpiperidin-2-one** at 0.1, 1, 10, and 30 μM (cumulative concentration).[1]
 - Analysis: Measure peak tail current amplitude. Calculate % inhibition relative to vehicle (0.1% DMSO).
 - QC Criteria: Seal resistance > 100 M Ω ; Run-down < 20%.

Radioligand Binding (Selectivity Profiling)

Objective: Assess off-target liability at Muscarinic M1.

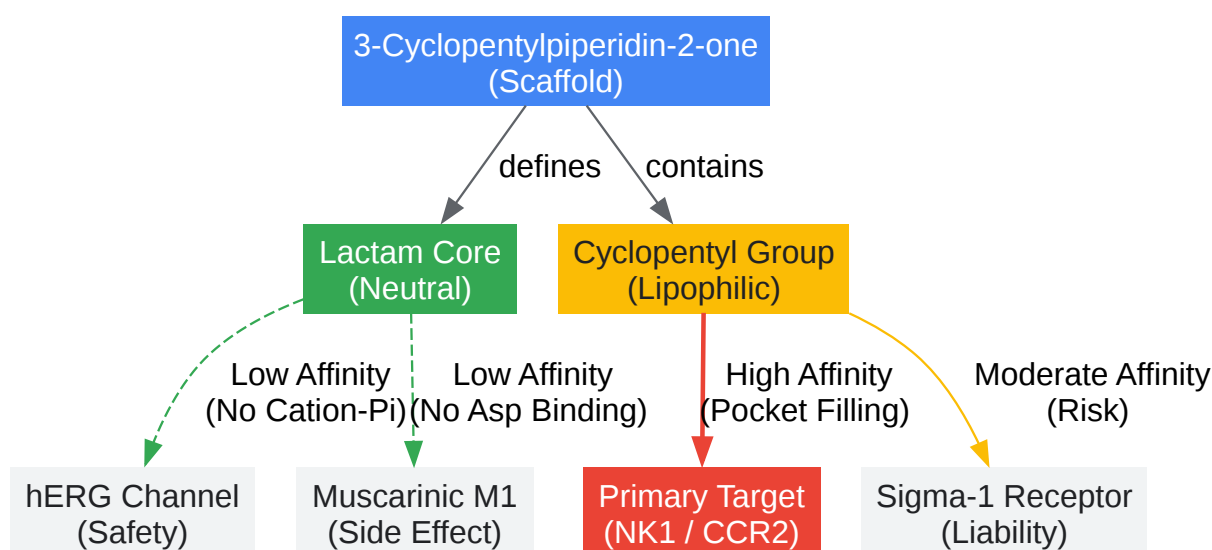
- Membrane Prep: Human recombinant M1 receptors (CHO cell membranes).[1]
- Ligand: [^3H]-N-Methylscopolamine (0.2 nM).[1]
- Incubation:
 - Mix membranes + Radioligand + Test Compound (10 μM fixed dose).[1]
 - Incubate for 60 min at 27°C.
- Termination: Rapid filtration through GF/B filters (pre-soaked in 0.5% PEI) using a cell harvester.
- Detection: Liquid scintillation counting.
- Calculation: % Inhibition =
.[1]

- Note: If inhibition > 50%, proceed to determination.

Visualizations

Selectivity Logic Flow

This diagram illustrates the decision-making process when evaluating the **3-Cyclopentylpiperidin-2-one** scaffold against off-targets.

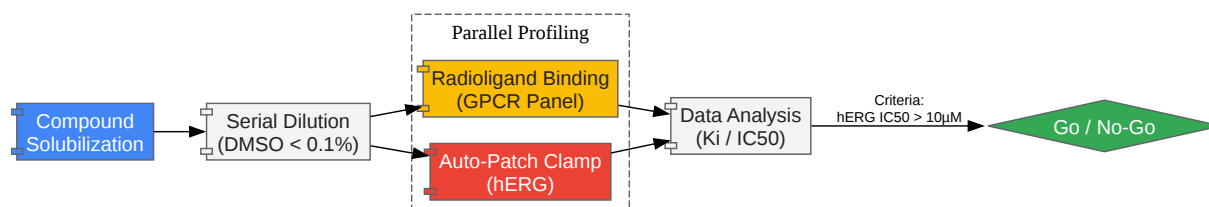


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Figure 1: Mechanistic basis for the selectivity profile.^[1] The lactam core protects against cationic off-targets (hERG, M1), while the cyclopentyl group drives primary efficacy and potential Sigma-1 liability.^[1]

Experimental Workflow: SafetyScreen

Standardized workflow for validating the scaffold's safety profile.^[1]



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Figure 2: Parallel screening workflow for validating the safety margin of **3-Cyclopentylpiperidin-2-one** derivatives.

References

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